

An In-depth Technical Guide to Trimethylamine Phosphate: Properties, Synthesis, and Analysis

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Compound of Interest

Compound Name: *Trimethyl amine phosphate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of trimethylamine phosphate, a term that can refer to two distinct chemical entities: the salt trimethylammonium phosphate and the ester trimethyl phosphate. Both compounds hold relevance in various scientific and industrial domains. This document elucidates their chemical and physical properties, provides detailed experimental protocols for their synthesis and analysis, and presents visual representations of key processes to facilitate understanding.

Compound Identification and Properties

The nomenclature "trimethylamine phosphate" is ambiguous and can lead to confusion between an acid-base salt and an organic ester. It is crucial to distinguish between these two compounds as their properties and applications differ significantly.

- Trimethylammonium Phosphate: This is the salt formed from the reaction of trimethylamine (a weak base) and phosphoric acid. It is primarily utilized in biochemical and molecular biology research as a buffer component.
- Trimethyl Phosphate: This is the tri-ester of methanol and phosphoric acid. It finds applications as a solvent, reagent in chemical synthesis, and as a flame retardant.

The key quantitative data for both compounds are summarized in the tables below for easy comparison.

Table 1: Quantitative Data for Trimethylammonium Phosphate

Property	Value
Molecular Formula	C ₃ H ₁₂ NO ₄ P
Molecular Weight	157.11 g/mol
Appearance	Typically used in solution
IUPAC Name	N,N-dimethylmethanamine; phosphoric acid

Table 2: Quantitative Data for Trimethyl Phosphate

Property	Value
Molecular Formula	C ₃ H ₉ O ₄ P
Molecular Weight	140.07 g/mol [1]
Appearance	Colorless liquid
Density	1.197 g/mL at 25 °C
Melting Point	-46 °C
Boiling Point	197 °C
Solubility in Water	Miscible
Refractive Index	n _{20/D} 1.395
IUPAC Name	Trimethyl phosphate

Experimental Protocols

This section provides detailed methodologies for the synthesis and analysis of both trimethylammonium phosphate and trimethyl phosphate.

Synthesis Protocols

Trimethylammonium phosphate is typically prepared and used *in situ* as a buffer solution.

Materials:

- Phosphoric acid (H_3PO_4), 85%
- Trimethylamine ($\text{N}(\text{CH}_3)_3$)
- Deionized water
- pH meter
- Stir plate and stir bar
- Volumetric flask (1 L)
- Ice bath

Procedure:

- Fill a 1 L volumetric flask with approximately 800 mL of deionized water.
- Place the flask in an ice bath on a stir plate and add a stir bar.
- Slowly add a calculated amount of 85% phosphoric acid to the water with continuous stirring. The amount will depend on the desired final concentration and pH, but for a 1M solution, start with a molar equivalent.
- Carefully and slowly, add trimethylamine to the phosphoric acid solution. This reaction is exothermic. Monitor the pH of the solution continuously.
- Continue adding trimethylamine dropwise until the desired pH of 7.4 is reached.
- Once the desired pH is stable, remove the flask from the ice bath and allow it to reach room temperature.
- Add deionized water to the volumetric flask until the 1 L mark is reached.
- Store the buffer solution at 4 °C.

This protocol is based on the reaction of phosphorus oxychloride with methanol in the presence of a base to neutralize the HCl byproduct.[\[1\]](#)

Materials:

- Phosphorus oxychloride (POCl_3)
- Anhydrous methanol (CH_3OH)
- A suitable amine base (e.g., triethylamine or pyridine)
- An inert solvent (e.g., diethyl ether or dichloromethane)
- Three-neck round-bottom flask
- Dropping funnel
- Condenser
- Stir plate and stir bar
- Ice bath

Procedure:

- Set up a three-neck round-bottom flask equipped with a stir bar, a dropping funnel, and a condenser under a nitrogen or argon atmosphere.
- In the flask, dissolve anhydrous methanol and the amine base in the inert solvent.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add phosphorus oxychloride to the stirred solution from the dropping funnel. Maintain the temperature below 10 °C throughout the addition.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours or overnight.

- The reaction will produce a precipitate of the amine hydrochloride salt. Filter the mixture to remove the salt.
- Wash the filtrate with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- The crude trimethyl phosphate can be purified by fractional distillation under reduced pressure.

Analytical Protocols

While a dedicated spectrum for the salt is not readily available, the presence of the trimethylammonium cation can be confirmed by ^1H and ^{13}C NMR spectroscopy. The ^1H NMR spectrum of the trimethylammonium cation typically shows a singlet for the nine equivalent protons of the methyl groups. The chemical shift will be influenced by the solvent and the pH. In D_2O , the singlet for the methyl protons of trimethylammonium chloride appears around 2.9 ppm. The phosphate anion can be characterized by ^{31}P NMR spectroscopy.

This method is suitable for the quantification of trimethyl phosphate in various matrices.[\[2\]](#)

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS).
- A suitable capillary column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 μm).

GC Conditions:

- Carrier Gas: Helium at a constant flow rate.
- Inlet Temperature: 250 °C.
- Injection Mode: Splitless.

- Oven Temperature Program: Initial temperature of 70 °C for 2 minutes, then ramp at 10 °C/min to 280 °C and hold for 5 minutes.

MS Conditions:

- Ion Source Temperature: 230 °C.
- Transfer Line Temperature: 280 °C.
- Ionization Mode: Electron Impact (EI) at 70 eV.
- Acquisition Mode: SCAN or Selected Ion Monitoring (SIM) for higher sensitivity, monitoring characteristic ions of trimethyl phosphate (e.g., m/z 140, 125, 110, 95, 79).

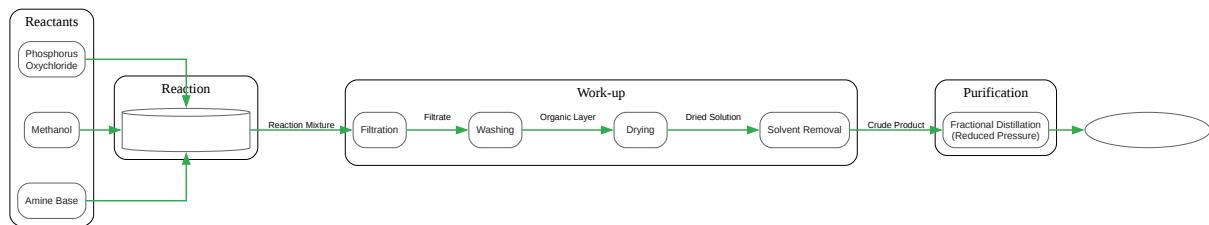
Sample Preparation:

- Samples should be dissolved in a suitable organic solvent (e.g., acetone or acetonitrile).
- An internal standard (e.g., triphenyl phosphate) can be used for accurate quantification.
- Filter the sample through a 0.22 µm PTFE filter before injection.

Signaling Pathways and Experimental Workflows

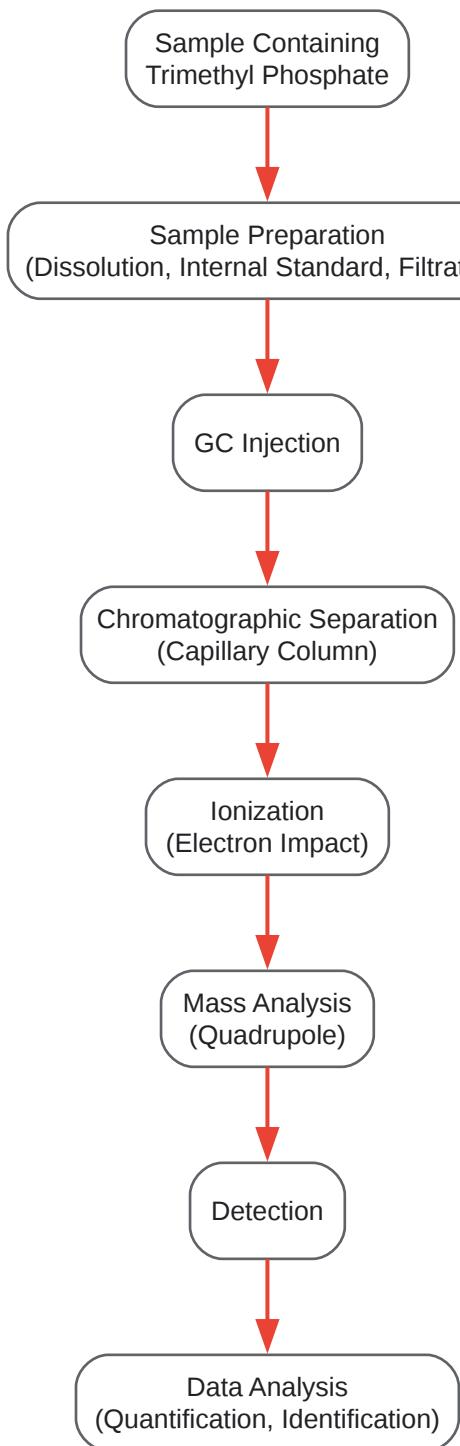
As of the current scientific literature, there is no established direct role of trimethylammonium phosphate or trimethyl phosphate in specific signaling pathways. Trimethylammonium phosphate is primarily used as a buffering agent to maintain stable pH conditions in experiments that may involve the study of various signaling pathways.

To meet the visualization requirements, the following diagrams illustrate key experimental workflows described in this guide.



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Caption: Synthesis workflow for trimethyl phosphate.



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Caption: General workflow for GC-MS analysis.

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References

- 1. Trimethyl phosphate synthesis - chemicalbook [chemicalbook.com]
- 2. Gas chromatography-mass spectrometry assay of the (18)O enrichment of water as trimethyl phosphate - PubMed [pubmed.ncbi.nlm.nih.gov]
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